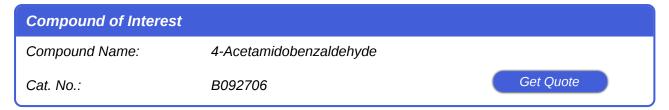


Solubility of 4-Acetamidobenzaldehyde in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4- Acetamidobenzaldehyde** (also known as N-(4-formylphenyl)acetamide). A thorough review of existing literature indicates a scarcity of experimentally determined quantitative solubility data for this compound in common organic solvents. This document summarizes the available qualitative and predicted data, and more importantly, furnishes a detailed experimental protocol for the accurate determination of its solubility.

Solubility Data

The solubility of a compound is a critical physicochemical property that influences its behavior in various applications, from chemical synthesis to pharmaceutical formulation. While **4- Acetamidobenzaldehyde** is noted to be soluble in some organic solvents, precise quantitative measurements are not widely published. The table below consolidates the available information.[1][2]

Table 1: Summary of **4-Acetamidobenzaldehyde** Solubility



Solvent	Solubility Value	Units	Temperature (°C)	Data Type
Water	3.247	g/L	25	Predicted[2]
Ethanol	Soluble	-	Not Specified	Qualitative[1][2]
Acetone	Soluble	-	Not Specified	Qualitative[1][2]
Not Specified	2.48	mg/mL	Not Specified	Predicted

Note: The absence of comprehensive experimental data underscores the necessity for empirical determination to support research and development activities.

Experimental Protocol: Equilibrium Solubility Determination

To obtain reliable and accurate solubility data, the shake-flask method is widely considered the gold standard.[3][4][5] This method measures the equilibrium solubility, which is the concentration of a solute in a saturated solution when the solid and solution phases are in equilibrium. The following protocol details the procedure for determining the solubility of **4-Acetamidobenzaldehyde** in an organic solvent, followed by gravimetric analysis for quantification.[6][7][8]

2.1. Principle

An excess amount of solid **4-Acetamidobenzaldehyde** is agitated in the chosen organic solvent at a constant temperature for a sufficient period to reach equilibrium. Once equilibrium is established, the saturated solution is separated from the undissolved solid. The concentration of the solute in the clear, saturated solution is then determined by evaporating the solvent and weighing the remaining solid residue (gravimetric analysis).[6][7]

2.2. Materials and Equipment

- Solute: 4-Acetamidobenzaldehyde (high purity)
- Solvent: High-purity organic solvent of choice (e.g., ethanol, acetone, methanol, DMSO)



- Equipment:
 - Analytical balance (±0.1 mg accuracy)
 - Temperature-controlled orbital shaker or water bath
 - Glass vials with screw caps (e.g., 20 mL scintillation vials)
 - Volumetric flasks and pipettes
 - Syringes and syringe filters (0.22 μm or 0.45 μm, compatible with the solvent)
 - Drying oven
 - Desiccator
 - Pre-weighed evaporation dishes or vials

2.3. Detailed Procedure

Step 1: Preparation

- Add an excess amount of 4-Acetamidobenzaldehyde to several glass vials. "Excess" means enough solid will remain undissolved at the end of the experiment, ensuring saturation.
- Accurately pipette a specific volume (e.g., 10 mL) of the chosen organic solvent into each vial.
- Securely cap the vials to prevent solvent evaporation.

Step 2: Equilibration

- Place the vials in a temperature-controlled shaker set to the desired temperature (e.g., 25

 °C).
- Agitate the vials at a constant speed. The agitation should be vigorous enough to keep the solid suspended but not so vigorous as to cause splashing.



Allow the mixture to equilibrate for a predetermined period. A typical duration is 24 to 72 hours. It is advisable to conduct a preliminary experiment to determine the time required to reach a stable concentration by taking measurements at different time points (e.g., 24h, 48h, 72h). Equilibrium is reached when consecutive measurements show no significant change in concentration.[5][8]

Step 3: Sample Separation

- After equilibration, stop the agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 24 hours to allow the excess solid to settle.
 [5]
- Carefully draw a sample of the clear supernatant using a syringe.
- Immediately attach a syringe filter (pre-conditioned with the solvent to prevent analyte loss) and filter the solution into a clean, pre-weighed vial or evaporation dish. This step is critical to remove any microscopic undissolved particles.

Step 4: Gravimetric Analysis

- Accurately weigh the vial containing the filtered saturated solution to determine the total mass of the solution.
- Place the vial in a drying oven set to a temperature well below the boiling point of the solvent and the melting point of 4-Acetamidobenzaldehyde to gently evaporate the solvent.
- Once the solvent has completely evaporated, continue to dry the vial to a constant weight.
- Cool the vial in a desiccator before each weighing to prevent moisture absorption.[9]
- Record the final constant weight of the vial with the dry solute residue.

2.4. Calculation of Solubility

- Mass of Solute:
 - Mass of Solute = (Weight of vial with dry residue) (Weight of empty vial)

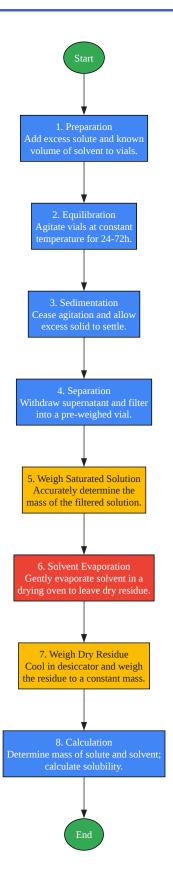


- · Mass of Solvent:
 - Mass of Solvent = (Weight of vial with solution) (Weight of vial with dry residue)
- Solubility Expression:
 - The solubility can be expressed in various units, most commonly as grams of solute per 100 grams of solvent (g/100g) or grams of solute per liter of solvent (g/L).

Visualization of Experimental Workflow

The following diagram illustrates the logical steps of the shake-flask method for determining the equilibrium solubility of **4-Acetamidobenzaldehyde**.





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Caption: Workflow for the Shake-Flask Method with Gravimetric Analysis.



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